

Reconstituting and Storing 5-FAM-PDM6 Stock Solutions: A Detailed Guide

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Compound of Interest

Compound Name: 5-Fam-pmdm6

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This application note provides a comprehensive protocol for the reconstitution and storage of 5-FAM-PDM6, a fluorescently-labeled peptide probe utilized in MDM2-binding assays. Adherence to these guidelines is crucial for maintaining the integrity, stability, and performance of the peptide in downstream applications.

Product Information

5-FAM-PDM6 is a bioactive peptide conjugated with 5-Carboxyfluorescein (5-FAM), a green fluorescent dye. This probe is a valuable tool for studying the interaction between the p53 tumor suppressor and its negative regulator, MDM2.

Chemical and Physical Properties

Property	Value
Full Sequence	5-FAM- $\{\beta$ Ala $\}$ - $\{\beta$ Ala $\}$ -Phe-Met-Aib- $\{p$ Tyr $\}$ -(6-Cl-L-Trp)-Glu- $\{Ac3c\}$ -Leu-Asn-NH ₂ [1][2]
Molecular Weight	~1784.23 g/mol [1]
Appearance	Light yellow to yellow solid[1]
Excitation Wavelength (λ_{ex})	~494 nm[2]
Emission Wavelength (λ_{em})	~521 nm[2]

Reconstitution of Lyophilized 5-FAM-PDM6

Proper reconstitution of the lyophilized peptide is critical for its solubility and activity. The choice of solvent depends on the physicochemical properties of the peptide. Based on its amino acid sequence, 5-FAM-PDM6 is a relatively hydrophobic peptide.

Recommended Solvent:

High-purity, anhydrous Dimethyl Sulfoxide (DMSO) is the recommended solvent for creating a concentrated stock solution.

Protocol for Reconstitution:

- **Equilibrate the Vial:** Before opening, allow the vial of lyophilized 5-FAM-PDM6 to warm to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture, which can affect the stability of the peptide.
- **Centrifuge:** Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- **Add Solvent:** Carefully add the calculated volume of anhydrous DMSO to the vial to achieve the desired stock solution concentration (e.g., 1 mM or 10 mM).
- **Dissolve the Peptide:** Gently vortex or pipette the solution up and down to ensure the peptide is completely dissolved. Sonication in a water bath for short periods (1-2 minutes) can be used to aid dissolution if necessary, but avoid excessive heating.
- **Visual Inspection:** Visually inspect the solution to ensure there are no visible particulates.

Storage of 5-FAM-PDM6 Stock Solutions

Proper storage is essential to prevent degradation and maintain the fluorescent properties of the 5-FAM-PDM6 stock solution.

Storage Conditions Summary

Storage Type	Temperature	Duration	Key Considerations
Short-Term	-20°C	Up to 1 month ^[1]	Aliquot to avoid freeze-thaw cycles. Protect from light.
Long-Term	-80°C	Up to 6 months ^[1]	Aliquot to avoid freeze-thaw cycles. Protect from light.

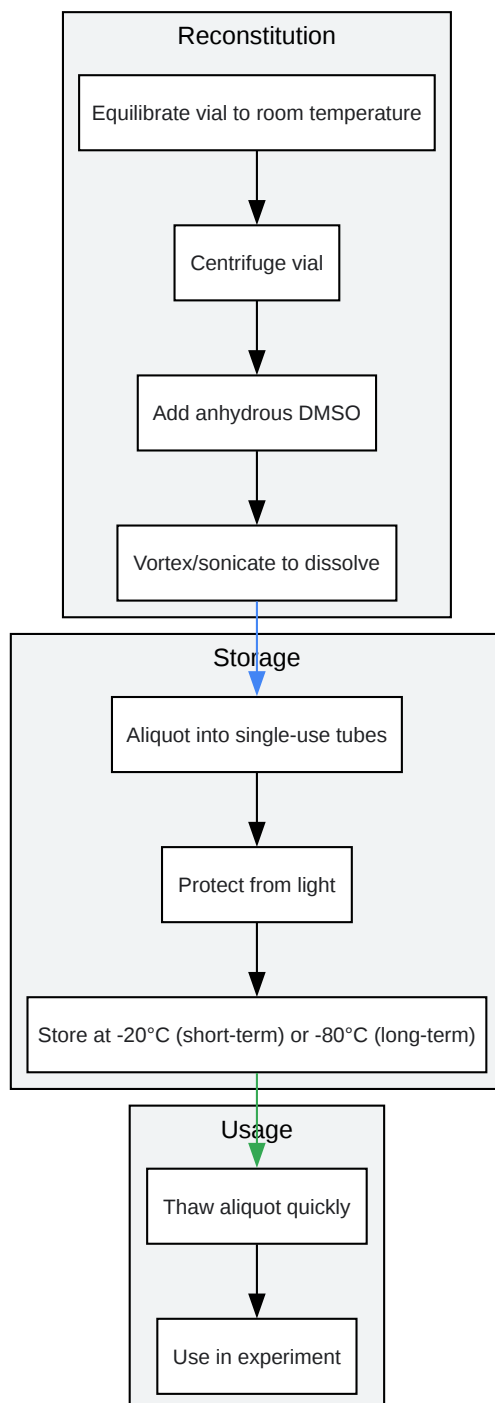
Detailed Storage Protocol:

- **Aliquot:** To avoid repeated freeze-thaw cycles, which can degrade the peptide and the fluorescent dye, aliquot the stock solution into smaller, single-use volumes in low-protein-binding microcentrifuge tubes.
- **Protect from Light:** 5-FAM is a light-sensitive fluorophore. Wrap the storage vials in aluminum foil or use amber-colored tubes to protect the stock solution from light.
- **Freezing:** Flash-freeze the aliquots in liquid nitrogen or a dry ice/ethanol bath before transferring them to the appropriate freezer for storage.
- **Thawing:** When ready to use, thaw an aliquot rapidly in a room temperature water bath and keep it on ice, protected from light, until use. Avoid prolonged exposure to room temperature.

Experimental Workflow

The following diagram illustrates the key steps for reconstituting and storing 5-FAM-PDM6 stock solutions.

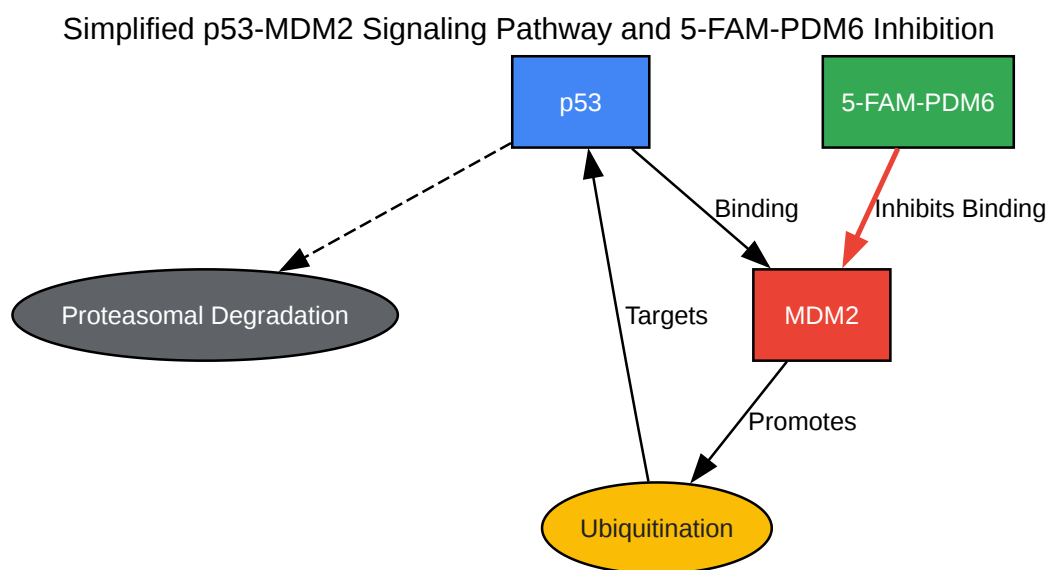
Workflow for 5-FAM-PDM6 Stock Solution Preparation and Storage

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5-FAM-PDM6 Reconstitution and Storage Workflow

Signaling Pathway Context

5-FAM-PDM6 is designed to competitively inhibit the interaction between p53 and MDM2. The binding of p53 to MDM2 leads to the ubiquitination and subsequent proteasomal degradation of p53. By occupying the p53-binding pocket on MDM2, 5-FAM-PDM6 can be used to study the disruption of this interaction, which is a key therapeutic strategy in oncology.



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